

Technical Procurement & Handling Guide: Ethyl 4-bromo-2-ethylbutanoate

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Compound of Interest

Compound Name: Ethyl 4-bromo-2-ethylbutanoate

Cat. No.: B13969213

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Catalog Ref: BD02336705 | CAS: 1023367-05-0 Primary Application: Advanced intermediate for pyrrolidone/lactone synthesis and heterocyclic drug discovery.

Chemical Profile & Significance

Ethyl 4-bromo-2-ethylbutanoate is a bifunctional building block characterized by a

-bromo leaving group and a sterically hindered

-ethyl ester moiety. Unlike simple linear bromo-esters, the C2-ethyl group introduces chirality (racemic in bulk supplies) and steric bulk, significantly influencing the kinetics of downstream nucleophilic substitutions.

Key Physicochemical Properties

Property	Specification / Estimate
Chemical Formula	
Molecular Weight	223.11 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~95–100 °C at 10 mmHg (Predicted)
Density	~1.25 – 1.30 g/mL
Solubility	Soluble in DCM, EtOAc, THF; Immiscible with water
Reactivity Class	Alkylating agent; Lachrymator; Moisture-sensitive

Supply Chain Landscape

While generic chemical suppliers list standard bromo-esters, **Ethyl 4-bromo-2-ethylbutanoate** is a niche intermediate often manufactured on-demand or stocked by specialized building-block vendors.

Primary Supplier Analysis

BLD Pharm is the primary commercial source associated with the identifier BD02336705.

- Stock Status: Often "In Stock" (Shanghai/USA warehouses) or "2-3 Weeks" (Synthesis on demand).
- Purity Standard: Typically
or
by GC.
- Pack Sizes: 1g, 5g, 25g (R&D scale).

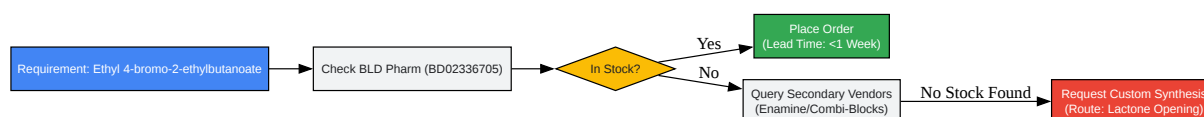
Secondary & Custom Sourcing

If the primary stock is depleted, procurement officers should query Custom Synthesis Organizations (CSOs) using the chemical structure rather than the CAS, as CAS 1023367-05-0 is less universally indexed than the IUPAC name.

- Keywords for Sourcing: Ethyl 2-(2-bromoethyl)butanoate, 3-(Ethoxycarbonyl)pentyl bromide.
- Alternative Vendors: Enamine, Combi-Blocks, and WuXi AppTec (often require RFQ).

Procurement Decision Logic (DOT Visualization)

The following workflow illustrates the decision process for sourcing this specific intermediate to ensure project timelines are met.



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Figure 1: Strategic sourcing workflow for niche brominated intermediates.

Quality Assurance: The Self-Validating Protocol

Do not rely solely on the Certificate of Analysis (COA) for this compound. The

-bromo ester motif is prone to spontaneous cyclization to form the lactone (

-ethyl-

-butyrolactone), especially if stored improperly (humid/warm conditions).

Critical Impurity Analysis

- -Ethyl-
 - butyrolactone: Formed by intramolecular displacement of Br by the ester oxygen (followed by ethyl loss) or hydrolysis.

- Hydrolysis Product: 4-Bromo-2-ethylbutanoic acid (detected by broad -COOH peak).

Validation Workflow

Upon receipt, QC must perform the following Identity & Purity Check:

Method: ^1H -NMR (CDCl_3 , 300/400 MHz)

- Target Signal (Product): Look for the triplet/multiplet at ~ 3.4 ppm () and the quartet at ~ 4.1 ppm ().
- Impurity Signal (Lactone): Check for signals at ~ 4.2 – 4.4 ppm (ring) which indicate cyclization.
- Stoichiometry Check: Integrate the ester ethyl group (2H, q) vs. the bromo-methylene (2H, t). Ratio must be 1:1.

Handling & Safety (EHS)

This compound is an alkylating agent and likely a lachrymator.

- Engineering Controls: Handle strictly inside a functioning fume hood.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, lab coat.
- Storage:
 - Temperature: 2 – 8 °C (Refrigerate).
 - Atmosphere: Store under Argon or Nitrogen (hygroscopic/hydrolysis risk).
 - Container: Tightly sealed glass vial with Teflon-lined cap. Avoid metal containers due to corrosion risk from potential HBr evolution.
- Spill Response: Neutralize with aqueous sodium thiosulfate or dilute ammonia to quench alkylating potential before cleanup.

Synthesis Context & Applications

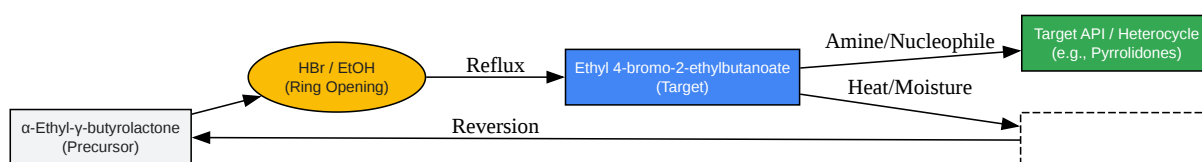
Understanding the synthesis of this material aids in troubleshooting reactions. It is typically produced via the acid-mediated ring opening of

-ethyl-

-butyrolactone.

Mechanistic Pathway

The reaction utilizes HBr in Ethanol to open the lactone ring. This equilibrium-driven process explains why "Lactone" is the primary impurity.



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Figure 2: Synthesis and degradation pathway. Note the reversible nature of the lactone ring-opening.

Application in Drug Development

Researchers utilize this intermediate primarily for:

- Pyrrolidone Synthesis: Reaction with primary amines () yields -substituted-3-ethyl-2-pyrrolidones (common pharmacophores in antiepileptics like Brivaracetam analogs).
- C-Alkylation: Using the bromide as an electrophile to attach the 2-ethylbutyrate chain to carbon nucleophiles.

References

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Sources

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